

Application Notes and Protocols for Mechanochemical Synthesis of Lithium-Tin Powders

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Compound of Interest

Compound Name: *Lithium;tin*
CAS No.: *51404-25-2*
Cat. No.: *B13783409*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the mechanochemical synthesis of lithium-tin (Li-Sn) alloy powders, materials of significant interest for applications such as anode materials in lithium-ion batteries.

Introduction

Mechanochemical synthesis, a technique utilizing mechanical energy to induce chemical reactions and structural changes, offers a scalable and solvent-free route to produce lithium-tin alloy powders. High-energy ball milling is the most common method, where repeated fracturing and cold welding of precursor powders lead to the formation of various Li-Sn intermetallic phases. The final properties of the synthesized powders, including phase composition, particle size, and electrochemical performance, are highly dependent on the milling parameters.

Experimental Protocols

Materials and Equipment

- Precursors:
 - Lithium (Li) metal, powder, or foil (high purity, e.g., 99.9%)
 - Tin (Sn) powder (high purity, e.g., 99.8%)
- Equipment:
 - High-energy planetary ball mill
 - Hardened steel or tungsten carbide milling vials and balls
 - Inert atmosphere glovebox (e.g., argon-filled) with low oxygen and moisture levels (<1 ppm)
 - Schlenk line for inert gas handling
 - Analytical balance
 - Sieves for powder separation
 - Characterization equipment: X-ray diffractometer (XRD), Scanning Electron Microscope (SEM)
 - For electrochemical testing: coin cell components (-2032), lithium foil, electrolyte, separator, galvanostatic cycler.

Detailed Synthesis Protocol

Safety Precaution: Lithium metal is highly reactive with air and moisture. All handling of lithium and the synthesized Li-Sn powders must be performed in a high-purity inert atmosphere (e.g., an argon-filled glovebox).

- Precursor Preparation:
 - In an argon-filled glovebox, weigh the desired amounts of lithium and tin powders to achieve the target stoichiometry (e.g., for LiSn, a 1:1 molar ratio).

- If using lithium foil, it must be cleaned of any surface oxidation and cut into small pieces inside the glovebox.
- Milling Vial Assembly:
 - Transfer the weighed precursors and the milling balls into the milling vial inside the glovebox.
 - Seal the vial tightly to ensure the inert atmosphere is maintained during milling.
- High-Energy Ball Milling:
 - Transfer the sealed vial from the glovebox to the planetary ball mill.
 - Set the desired milling parameters (see Table 1 for examples). Key parameters include:
 - Milling Speed (RPM): Influences the impact energy. Higher speeds generally lead to faster reaction kinetics.
 - Milling Time: Determines the extent of the reaction and the final particle size.
 - Ball-to-Powder Ratio (BPR): The mass ratio of the milling balls to the precursor powders. A higher BPR generally increases the milling efficiency.
 - Start the milling process. It is advisable to have programmed pauses to prevent excessive heating of the vials.
- Powder Recovery:
 - After milling, transfer the vial back into the argon-filled glovebox.
 - Carefully open the vial and separate the synthesized powder from the milling balls. A sieve can be used for this purpose.
- Post-Milling Treatment (Optional):
 - For some applications, the as-synthesized powder may be subjected to an annealing step under an inert atmosphere to promote phase homogeneity.

- Characterization:
 - Phase Analysis: Use X-ray Diffraction (XRD) to identify the crystalline phases present in the powder (e.g., LiSn, Li₂Sn₅, unreacted Sn). Samples for XRD should be prepared in an airtight holder to prevent air exposure.
 - Morphology and Particle Size: Use Scanning Electron Microscopy (SEM) to observe the particle morphology and estimate the particle size distribution.

Data Presentation

Mechanochemical Synthesis Parameters

The following table summarizes various parameters used in the mechanochemical synthesis of Li-Sn powders.

Parameter	Value Range	Notes
Milling Speed	150 - 500 RPM	Higher speeds can accelerate the formation of Li-Sn alloys. [1]
Milling Time	0.5 - 64 hours	Longer milling times generally lead to smaller particle sizes and more homogeneous alloys. [1]
Ball-to-Powder Ratio (BPR)	10:1 to 50:1	A higher BPR increases the milling energy and can lead to faster reaction rates.
Milling Ball Diameter	6 - 15 mm	Larger balls provide higher impact energy. [1]
Atmosphere	Argon	An inert atmosphere is crucial to prevent the oxidation of lithium.
Precursor Stoichiometry	Equimolar (Li:Sn = 1:1) to Li-poor (e.g., 5 at.% Li)	The final phase composition is directly influenced by the initial ratio of precursors. [1]

Properties of Synthesized Li-Sn Powders

Property	Typical Values	Characterization Technique
Phase Composition	LiSn, Li ₂ Sn ₅ , β-Sn	X-ray Diffraction (XRD)
Particle Size	Sub-micrometer to several micrometers	Scanning Electron Microscopy (SEM)
Crystallite Size	Nanocrystalline (e.g., ~50 nm)	XRD (Scherrer analysis)

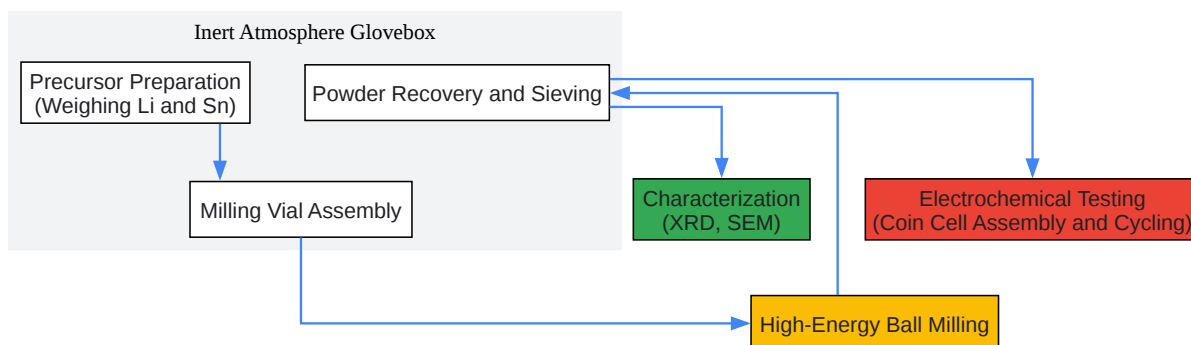
Electrochemical Performance of Li-Sn Anodes

When used as an anode material in lithium-ion batteries, the mechanochemically synthesized Li-Sn powders exhibit the following performance characteristics.

Performance Metric	Typical Values	Conditions
First Charge Capacity	~740 mAh/g (for a Sn-Fe-C composite)	C/10 rate
Capacity Retention	60% after 170 cycles (for a Sn-Fe-C composite)	C/10 rate
Volumetric Capacity	> 1.6 Ah/cm ³ (for a Sn-Fe-C composite)	1C rate

Visualizations

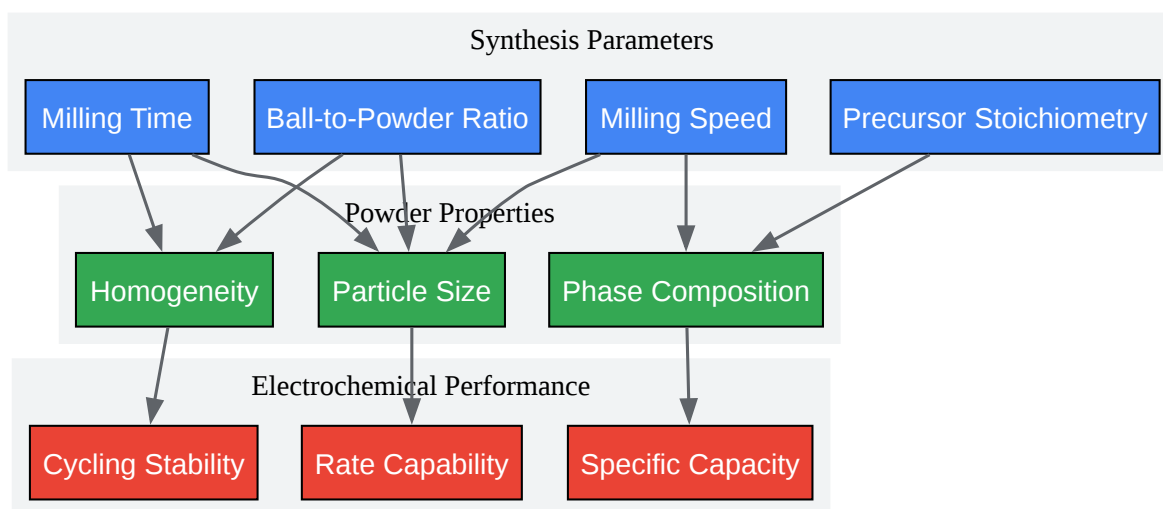
Experimental Workflow



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Caption: Experimental workflow for the mechanochemical synthesis and characterization of Li-Sn powders.

Parameter-Property Relationships



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Caption: Relationship between synthesis parameters and the final properties of Li-Sn powders.

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References

- 1. fenix.tecnico.ulisboa.pt [fenix.tecnico.ulisboa.pt]
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